

Application Notes and Protocols: IRE1 α -IN-1 In Vitro Kinase Assay

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Compound of Interest

Compound Name: IRE1a-IN-1

Cat. No.: B12366444

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This document provides a detailed protocol for an in vitro kinase assay to evaluate the inhibitory activity of IRE1 α -IN-1 against the Inositol-requiring enzyme 1 alpha (IRE1 α). Additionally, it includes a summary of the compound's activity and a diagram of the IRE1 α signaling pathway.

Introduction

Inositol-requiring enzyme 1 α (IRE1 α) is a key transducer of the Unfolded Protein Response (UPR), a cellular stress response to the accumulation of unfolded or misfolded proteins in the endoplasmic reticulum (ER). IRE1 α is a bifunctional enzyme with both a serine/threonine kinase domain and an endoribonuclease (RNase) domain.[1] Upon ER stress, IRE1 α dimerizes and autophosphorylates, leading to the activation of its RNase domain.[2][3] The activated RNase initiates the unconventional splicing of X-box binding protein 1 (XBP1) mRNA, producing a potent transcription factor (XBP1s) that upregulates genes involved in protein folding and quality control.[1][2] IRE1 α -IN-1 is a selective inhibitor of IRE1 α , targeting its kinase activity.[4]

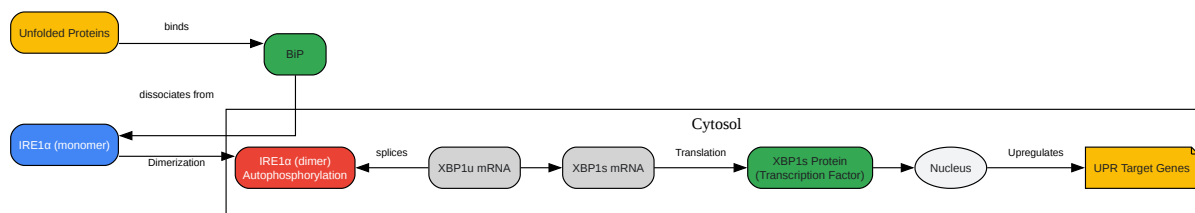
Data Presentation

The inhibitory activities of IRE1 α -IN-1 are summarized in the table below, with data compiled from various assays.

Assay Type	Parameter	Value	Notes
Biochemical Assays			
IRE1 α Kinase Inhibition	IC50	77 nM	Highly selective for IRE1 α over IRE1 β . [4]
IRE1 α RNase Inhibition	IC50	80 nM	[4]
Recombinant G547 IRE1 α KEN domain autophosphorylation	IC50	160 nM	Inhibition of pS274 autophosphorylation. [4]
ATP-site LanthaScreen tracer binding	IC50	0.27 μ M	Recombinant dephosphorylated G547 IRE1 α KEN domain. [4]
Cell-Based Assays			
Tunicamycin-induced GFP-IRE1 α foci in HEK293 cells	IC50	0.74 μ M	[4]
Tunicamycin- and thapsigargin-induced XBP1 luciferase fusion mRNA splicing in HEK293 cells	IC50	0.68-1.63 μ M	[4]

Signaling Pathway

The diagram below illustrates the activation of the IRE1 α signaling pathway upon ER stress.



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Caption: IRE1α signaling pathway activation under ER stress.

Experimental Protocols

In Vitro Kinase Assay for IRE1α-IN-1 using ADP-Glo™

This protocol is adapted from the general ADP-Glo™ Kinase Assay protocol for the specific assessment of IRE1α-IN-1's inhibitory effect on IRE1α autophosphorylation.[5][6][7]

Objective: To determine the IC₅₀ value of IRE1α-IN-1 by measuring the inhibition of recombinant human IRE1α autophosphorylation.

Materials:

- Recombinant human IRE1α (cytoplasmic domain)
- IRE1α-IN-1
- ADP-Glo™ Kinase Assay Kit (Promega)
- Kinase Buffer (e.g., 70 mM Tris pH 7.6, 75 mM NaCl, 10 mM MgCl₂, 5 mM DTT, 1 mM ATP)
- DMSO
- 384-well white plates

- Multichannel pipettes
- Plate reader with luminescence detection capabilities

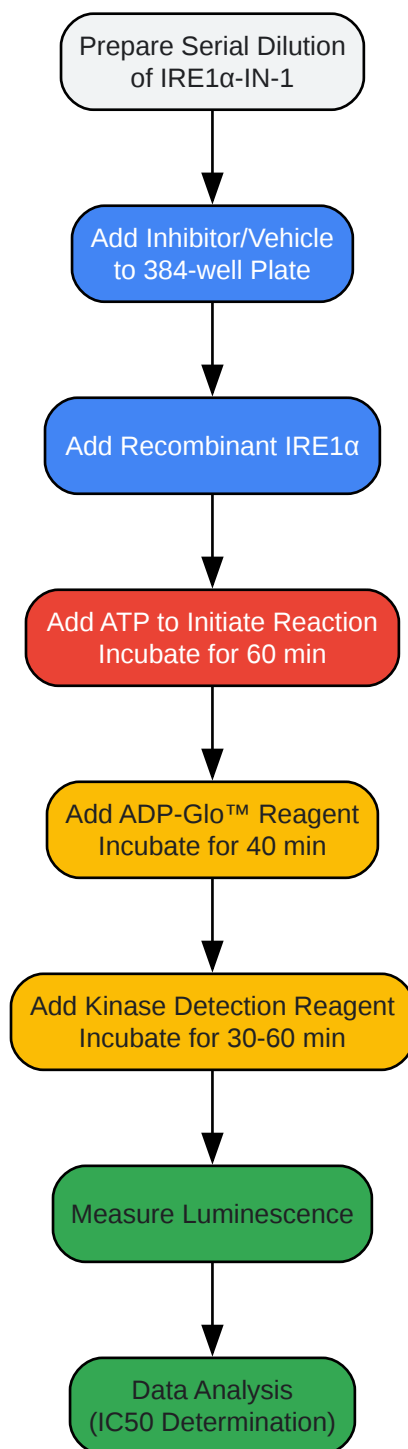
Procedure:

- Compound Preparation:
 - Prepare a stock solution of IRE1 α -IN-1 in DMSO.
 - Create a serial dilution of IRE1 α -IN-1 in kinase buffer to achieve a range of final assay concentrations. Also, prepare a vehicle control with the same percentage of DMSO.
- Kinase Reaction:
 - Add 5 μ L of the diluted IRE1 α -IN-1 or vehicle control to the wells of a 384-well plate.
 - Add 5 μ L of recombinant IRE1 α enzyme solution (e.g., 125 nM final concentration) to each well.
 - Initiate the kinase reaction by adding 5 μ L of ATP solution to each well.
 - Incubate the plate at room temperature for 60 minutes.
- ADP Detection (First Step):
 - After the kinase reaction, add 5 μ L of ADP-Glo™ Reagent to each well. This will terminate the kinase reaction and deplete the remaining ATP.[7][8]
 - Incubate at room temperature for 40 minutes.[8]
- ATP Generation and Luminescence (Second Step):
 - Add 10 μ L of Kinase Detection Reagent to each well. This reagent will convert the ADP generated during the kinase reaction into ATP and provide the necessary components for the luciferase reaction.[7][8]
 - Incubate at room temperature for 30-60 minutes.

- Measure the luminescence using a plate reader. The luminescent signal is directly proportional to the amount of ADP produced and thus correlates with kinase activity.
- Data Analysis:
 - Subtract the background luminescence (no enzyme control) from all readings.
 - Normalize the data by setting the vehicle control (no inhibitor) as 100% activity and a control with no enzyme as 0% activity.
 - Plot the normalized activity against the logarithm of the inhibitor concentration.
 - Determine the IC₅₀ value by fitting the data to a four-parameter logistic dose-response curve.

Experimental Workflow

The following diagram outlines the workflow for the IRE1 α in vitro kinase assay.



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Caption: Workflow for the IRE1α in vitro kinase assay.

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